

Personal protective equipment for handling 10-Hydroxyoleoside 11-methyl ester

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Compound of Interest

Compound Name: 10-Hydroxyoleoside 11-methyl ester

Cat. No.: B15592211

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Essential Safety and Handling Guide: 10-Hydroxyoleoside 11-methyl ester

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **10-Hydroxyoleoside 11-methyl ester** in a laboratory setting. As no specific Safety Data Sheet (SDS) is currently available for this compound, the following procedures are based on the general principles for handling novel bioactive plant-derived compounds, particularly secoiridoids and oleuropein derivatives, for which some safety data exists. These protocols are designed to minimize risk and ensure a safe laboratory environment.

I. Compound Data Summary

A clear understanding of the compound's known properties is fundamental to safe handling. The following table summarizes the available chemical data for **10-Hydroxyoleoside 11-methyl ester**.

Property	Value	Source
Chemical Formula	C ₁₇ H ₂₄ O ₁₁	[1] [2]
Molecular Weight	404.37 g/mol	[3]
CAS Number	131836-11-8	[1]
Appearance	Typically a solid or powder.	General
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.	[1]
Storage	Store at low temperatures; for powders, -20°C for up to 3 years. For solutions in DMSO, -80°C for up to 1 year. Keep away from moisture.	[3]

II. Personal Protective Equipment (PPE)

Given the unknown toxicological profile of **10-Hydroxyoleoside 11-methyl ester**, a cautious approach to personal protective equipment is mandatory. The primary routes of exposure for powdered compounds are inhalation and dermal contact.

Scenario	Required PPE
Weighing and Aliquoting (Dry Powder)	<ul style="list-style-type: none">• Respirator: Full-face respirator with P100 (or N100) particulate filters to prevent inhalation of fine powders.• Gloves: Double nitrile gloves, with the outer pair having extended cuffs.• Body Protection: Disposable gown with elastic cuffs.• Additional Protection: Hair bonnet and shoe covers.• Eye Protection: Safety goggles worn under the full-face respirator.
Preparation of Solutions	<ul style="list-style-type: none">• Engineering Controls: Chemical fume hood is mandatory.• Gloves: Nitrile gloves.• Body Protection: Chemical-resistant lab coat.• Eye Protection: Safety glasses with side shields or chemical splash goggles.
In-vitro / In-vivo Experiments	<ul style="list-style-type: none">• Gloves: Nitrile gloves.• Body Protection: Lab coat.• Eye Protection: Safety glasses.

III. Operational Plan: Handling Procedures

Strict adherence to the following operational plan is critical to prevent contamination and exposure.

A. Engineering Controls:

- Ventilation: All manipulations of powdered **10-Hydroxyoleoside 11-methyl ester** must be conducted within a certified chemical fume hood or a powder containment hood to minimize inhalation exposure.
- Containment: Use disposable bench liners to protect work surfaces and facilitate easier cleanup in case of a spill.

B. Standard Operating Procedure for Weighing:

- Don all required PPE as specified in the table above.

- Ensure the chemical fume hood is functioning correctly.
- Decontaminate the balance and the surrounding area before and after use.
- Use a micro-spatula for transferring the powder.
- Handle the compound gently to avoid creating airborne dust.
- Close the container tightly immediately after use.
- Clean any residual powder from the spatula and weighing paper with a solvent-moistened wipe, which should then be disposed of as hazardous waste.

C. Solution Preparation:

- Perform all solution preparations within a chemical fume hood.
- Slowly add the solvent to the vessel containing the weighed powder to prevent splashing.
- Ensure the container is securely capped before mixing or vortexing.

IV. Disposal Plan

Proper disposal of **10-Hydroxyoleoside 11-methyl ester** and associated waste is crucial to prevent environmental contamination and accidental exposure.

A. Waste Segregation:

- Solid Waste: All disposable materials that have come into contact with the compound, including gloves, bench liners, and weighing papers, must be collected in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions and contaminated solvents should be collected in a separate, labeled hazardous waste container for liquids. Do not pour down the drain.
- Sharps: Contaminated needles, syringes, and other sharps must be disposed of in a designated sharps container for hazardous chemical waste.

B. Waste Disposal:

- All waste must be disposed of through your institution's hazardous waste management program. Follow all local, state, and federal regulations for the disposal of chemical waste.

V. Spill and Decontamination Plan

In the event of a spill, prompt and correct action is necessary to mitigate risks.

A. Spill Kit:

Maintain a chemical spill kit in the laboratory that includes:

- Appropriate PPE (gloves, goggles, lab coat, shoe covers).
- Absorbent materials (e.g., spill pads, vermiculite, or sand).
- A scoop or dustpan for collecting solid waste.
- Sealable plastic bags for waste disposal.
- Decontamination solutions.

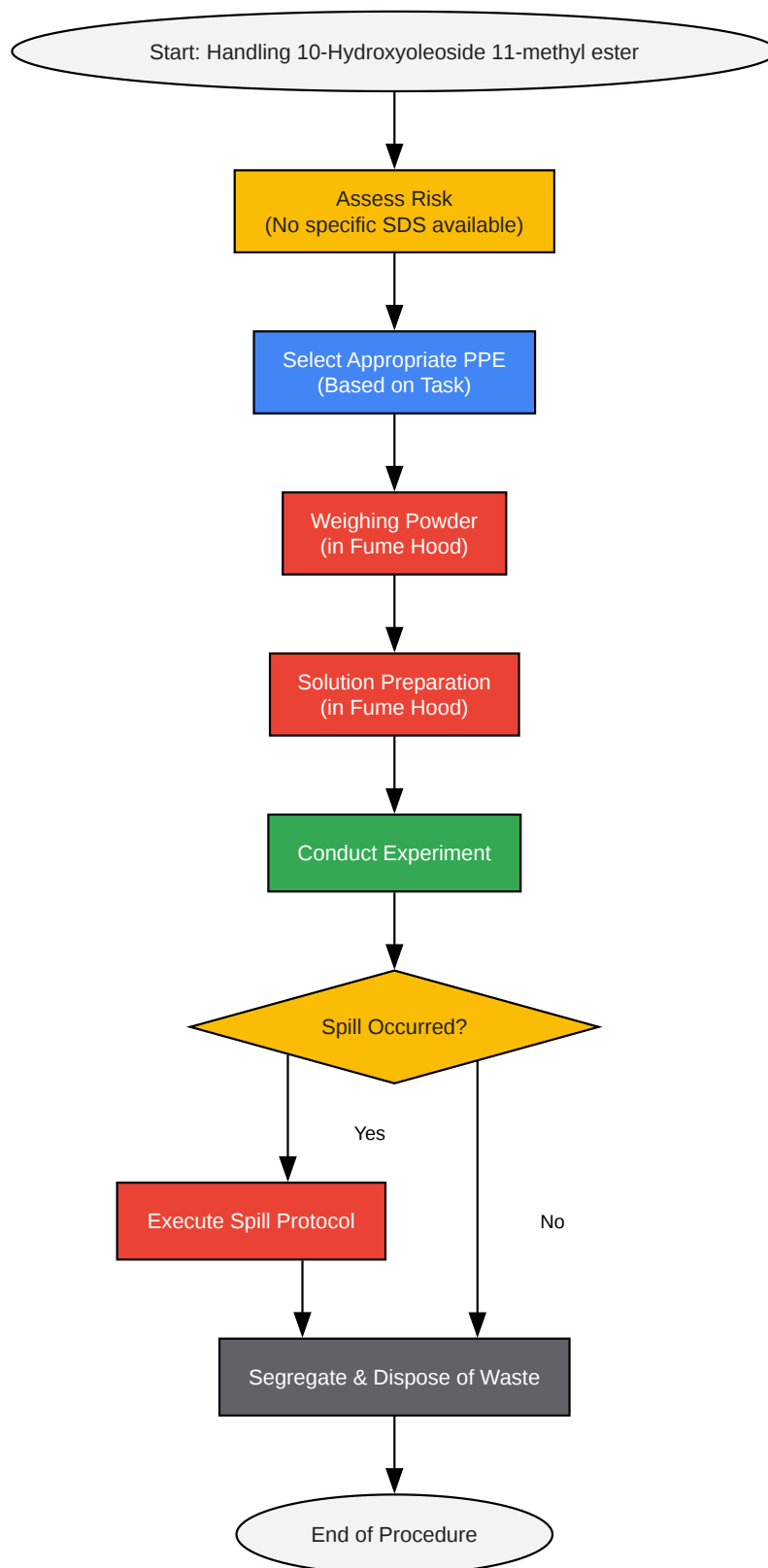
B. Spill Cleanup Procedure:

- **Evacuate and Alert:** Immediately alert others in the area and evacuate if the spill is large or if you are unsure of the hazard.
- **Don PPE:** Before cleaning, don the appropriate PPE, including respiratory protection if the spill involves a powder outside of a fume hood.
- **Contain the Spill:**
 - **For Powders:** Gently cover the spill with absorbent pads to prevent the powder from becoming airborne. Do not sweep dry powder.
 - **For Liquids:** Surround the spill with absorbent material to prevent it from spreading.
- **Clean the Spill:**

- For Powders: Moisten the absorbent material over the powder with a suitable solvent (such as water or a detergent solution) to create a slurry.^[4] Carefully scoop the mixture into a sealable plastic bag.
- For Liquids: Absorb the spill with absorbent pads, working from the outside in. Place the used absorbent materials into a sealable plastic bag.
- Decontaminate the Area:
 - Clean the spill area with a detergent solution, followed by a rinse with water.^[4]^[5] For surfaces that are compatible, a 10% bleach solution can be used for disinfection, followed by a rinse to remove residual bleach.^[4]^[6]
- Dispose of Waste: All contaminated materials, including used PPE, must be placed in the hazardous waste container.
- Report the Incident: Report all spills to your laboratory supervisor or Environmental Health and Safety department, according to your institution's policy.

Visual Workflow for Safe Handling

The following diagram outlines the logical steps for safely handling **10-Hydroxyoleoside 11-methyl ester**, from preparation to disposal.



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Caption: Logical workflow for handling **10-Hydroxyoleoside 11-methyl ester**.

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References

- 1. 10-Hydroxyoleoside 11-methyl ester | CAS:131836-11-8 | Iridoids | High Purity | Manufacturer BioCrick [biocrick.com]
- 2. Oleoside 11-Methyl Ester | C₁₇H₂₄O₁₁ | CID 10692563 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Oleoside 11-methyl ester | TargetMol [targetmol.com]
- 4. Spill and Cleaning Protocol | Environmental Health & Safety | Michigan State University [ehs.msu.edu]
- 5. hydepark-environmental.com [hydepark-environmental.com]
- 6. Chapter 8: Decontamination, Disinfection and Spill Response | Environmental Health & Safety | West Virginia University [ehs.wvu.edu]
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